Basic characterization of (R)-2-(Methoxymethyl)morpholine hydrochloride

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Compound of Interest	
Compound Name:	*(R)-2-(Methoxymethyl)morpholine hydrochloride*
CAS No.:	*141196-39-6*
Cat. No.:	*B599699*

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An In-Depth Technical Guide to **(R)-2-(Methoxymethyl)morpholine Hydrochloride**: Synthesis, Characterization, and Application

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **(R)-2-(Methoxymethyl)morpholine hydrochloride** (CAS No: 141196-39-6), a chiral morpholine derivative of significant interest in modern medicinal chemistry. We will move beyond simple data recitation to explore the causal relationships behind its synthesis, the logic of its analytical validation, and its strategic importance as a building block for novel therapeutics. The protocols and insights presented herein are designed to be self-validating, empowering researchers and drug development professionals to confidently integrate this valuable intermediate into their workflows.

Compound Identity and Strategic Importance

(R)-2-(Methoxymethyl)morpholine hydrochloride is a chiral heterocyclic compound. The morpholine ring is a "privileged pharmacophore," a structural motif frequently found in approved

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drugs and bioactive molecules due to its favorable properties, including metabolic stability and aqueous solubility.[1] The specific "(R)" stereochemistry and the methoxymethyl substituent at the 2-position offer a precise three-dimensional scaffold for constructing complex molecules with specific biological targets. Its hydrochloride salt form is deliberately chosen to enhance stability and improve handling characteristics, particularly solubility in various solvent systems used in synthesis.[2]

Table 1: Core Physicochemical and Registry Information

Property	Value	Source(s)
CAS Number	141196-39-6	[3]
Molecular Formula	$C_6H_{14}ClNO_2$	[4]
Molecular Weight	167.63 g/mol	[2]
IUPAC Name	(2R)-2-(methoxymethyl)morpholine;hydrochloride	[4]
SMILES	COC[C@H]1CNCCO1.Cl	
Purity (Typical)	≥97%	[2][4][5]
Appearance	Liquid (may vary)	[4]
Storage	Room temperature, under inert gas, sealed from moisture	[2][6]

Synthesis Pathway and Mechanistic Rationale

The synthesis of the parent free base, (R)-2-(Methoxymethyl)morpholine, is a critical process that establishes the compound's core stereochemistry. A representative method involves the ring-opening of a chiral epoxide followed by intramolecular cyclization.[7] The subsequent conversion to the hydrochloride salt is a standard acid-base reaction.

Diagram 1: Synthetic Workflow

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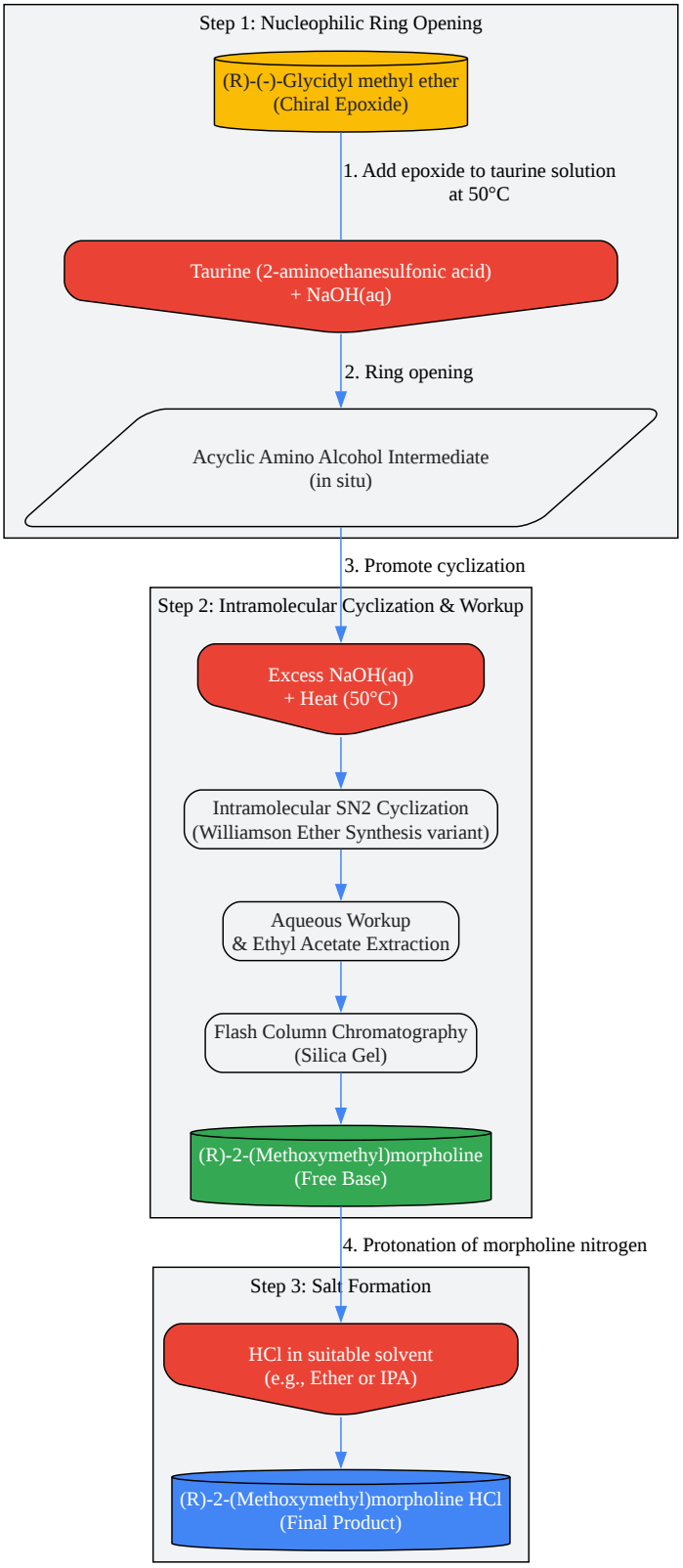

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Caption: Synthetic workflow for **(R)-2-(Methoxymethyl)morpholine hydrochloride**.

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Experimental Protocol: Synthesis

Part A: Synthesis of (R)-2-(Methoxymethyl)morpholine (Free Base)[7]

- Reaction Setup: In a reaction vessel, dissolve 2-aminoethanesulfonic acid (taurine) in a 40% aqueous sodium hydroxide solution. Heat the mixture to 50°C.
  - Rationale: Taurine serves as the nitrogen and C2-unit source for the morpholine ring. The basic conditions deprotonate the amino group, activating it as a nucleophile.
- Epoxide Addition: Slowly add a solution of (R)-(-)-glycidyl methyl ether in methanol to the heated taurine solution. Stir for approximately 75 minutes.
  - Rationale: The deprotonated amine attacks the less sterically hindered carbon of the epoxide, opening the ring. The (R)-stereochemistry of the epoxide directly translates to the (R)-stereochemistry of the final product, making this a critical enantioselective step.
- Cyclization: Add additional 40% aqueous sodium hydroxide and continue stirring at 50°C for 20 hours.
  - Rationale: The excess base deprotonates the hydroxyl group of the intermediate formed in step 2. This alkoxide then undergoes an intramolecular Williamson ether synthesis, displacing the sulfonate group (derived from taurine) to form the morpholine ring.
- Workup and Purification: Cool the reaction to room temperature and dilute with deionized water. Extract the aqueous phase multiple times with ethyl acetate. Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the resulting crude oil via flash column chromatography on silica gel.
  - Rationale: The extraction isolates the organic product from the inorganic salts. Chromatography is essential to remove any unreacted starting materials or side products, yielding the pure free base.

Part B: Conversion to Hydrochloride Salt

- Dissolution: Dissolve the purified (R)-2-(Methoxymethyl)morpholine free base in a suitable anhydrous solvent like diethyl ether or isopropanol.

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- Acidification: Slowly add a solution of hydrogen chloride (e.g., 1M in diethyl ether) while stirring.
- Isolation: The hydrochloride salt will typically precipitate from the solution. Collect the solid by filtration, wash with a small amount of cold solvent, and dry under vacuum.
    - Rationale: The basic nitrogen atom of the morpholine ring is protonated by HCl to form the ammonium salt. This salt is generally a crystalline solid with lower solubility in nonpolar organic solvents, facilitating its isolation.

Analytical Characterization and Quality Control

A robust analytical workflow is paramount to confirm the identity, purity, and quality of the synthesized material. This self-validating system ensures that the material meets the specifications required for downstream applications in drug development.

Diagram 2: Analytical & QC Workflow

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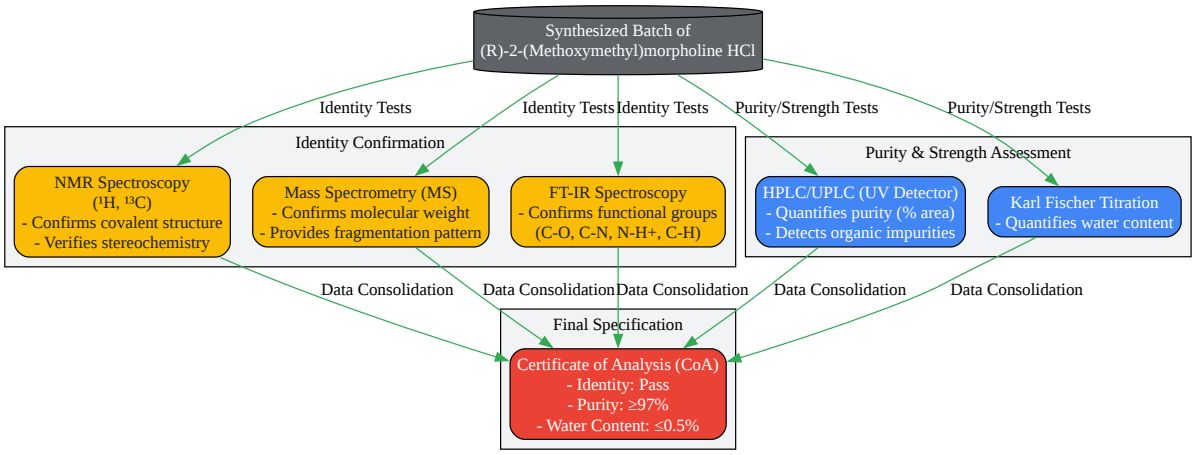

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Caption: A comprehensive workflow for the analytical quality control.

Detailed Analytical Methodologies

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To provide unequivocal structural confirmation.
- Protocol (^{1}H NMR):
  - Dissolve ~5-10 mg of the hydrochloride salt in a suitable deuterated solvent (e.g., D_2O or DMSO-d_6).
  - Acquire the spectrum on a ≥400 MHz spectrometer.

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- Expected Signals: Protons adjacent to the oxygen and the protonated nitrogen will be shifted downfield. The methoxy group (CH_3O-) should appear as a singlet around 3.3 ppm. The diastereotopic protons of the morpholine ring will show complex splitting patterns (multiplets). The presence of the N-H proton (often broad) confirms the salt formation. The 1H NMR spectrum for the free base shows characteristic signals that will be shifted upon protonation.[7]

- Causality: NMR is the gold standard for structure elucidation. The chemical shifts, integration values, and coupling constants of all signals must be consistent with the proposed structure.

2. Mass Spectrometry (MS)

- Objective: To confirm the molecular weight of the parent cation.

- Protocol (Electrospray Ionization - ESI+):

  - Prepare a dilute solution of the sample in methanol or acetonitrile/water.

  - Infuse the solution into an ESI-MS instrument operating in positive ion mode.

  - Expected Result: The primary ion observed should correspond to the mass of the free base $[M+H]^+$, which is $C_6H_{13}NO_2 + H^+$. The calculated exact mass for this ion is approximately 132.10 g/mol . The chloride counter-ion will not be observed in positive mode.

3. High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity and quantify impurities.

- Protocol (Reverse-Phase HPLC):

  - Column: C18, e.g., 4.6 x 150 mm, 5 µm particle size.

  - Mobile Phase A: 0.1% Formic Acid in Water.

  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

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- Gradient: Start with a low percentage of B (e.g., 5%), and ramp up to a high percentage (e.g., 95%) over 10-15 minutes to elute all components.
- Detection: UV detector at a low wavelength (e.g., 200-210 nm), as the molecule lacks a strong chromophore.
- Quantification: Purity is reported as the area percentage of the main peak relative to the total peak area.

- Causality: This method separates the target compound from non-polar and polar impurities. The acidic mobile phase ensures the amine remains protonated for good peak shape.

Applications in Drug Discovery

The morpholine scaffold is a cornerstone of medicinal chemistry.[1] **(R)-2-(Methoxymethyl)morpholine hydrochloride** serves as a high-value chiral building block, enabling the synthesis of enantiomerically pure active pharmaceutical ingredients (APIs).

Diagram 3: Role as a Chiral Building Block

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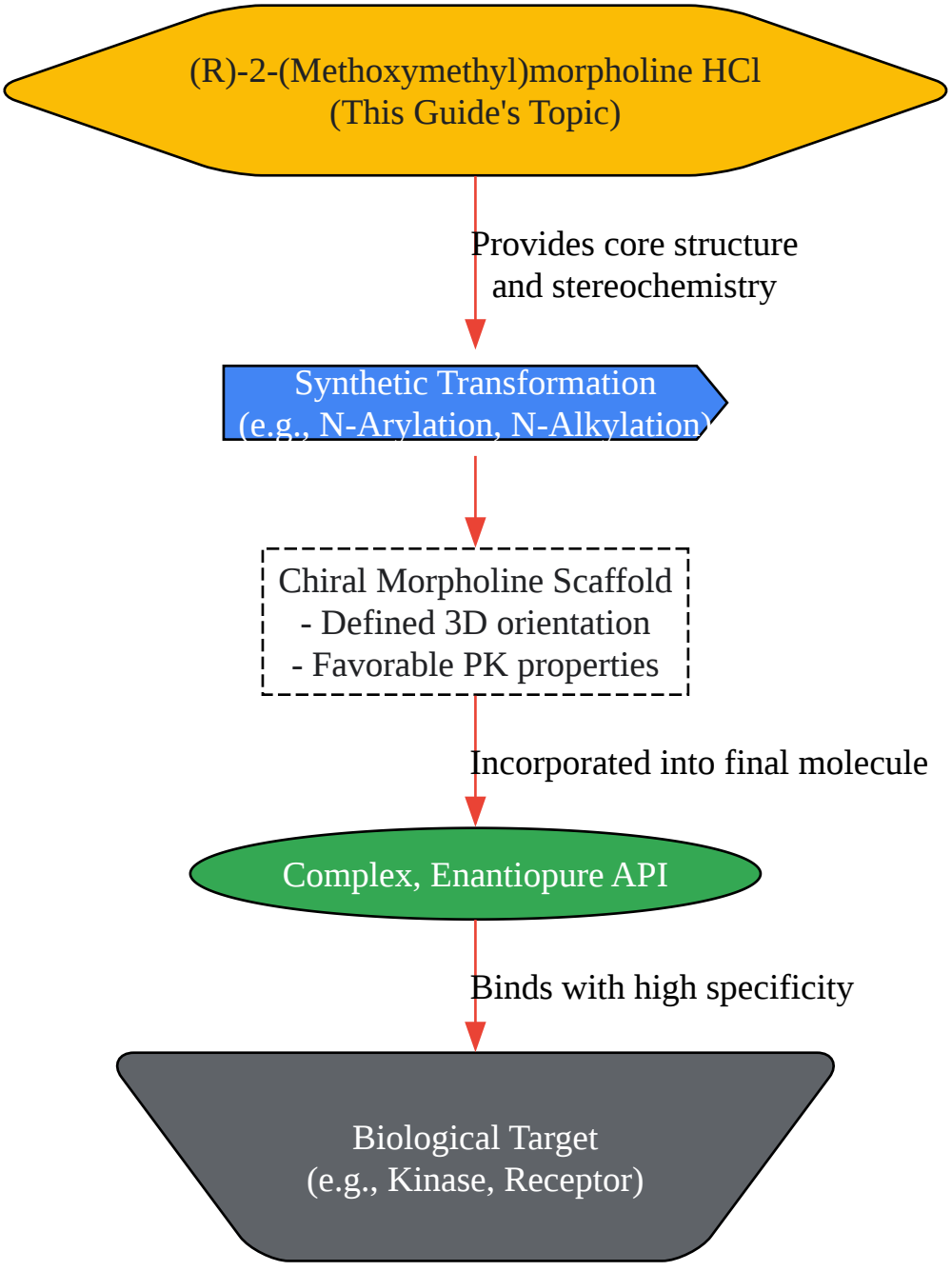

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Caption: Strategic role in the synthesis of complex, chiral APIs.

The secondary amine of the morpholine ring is a versatile chemical handle. It can readily undergo reactions such as:

- N-Arylation/N-Heteroarylation: (e.g., Buchwald-Hartwig or S_nAr reactions) to connect the morpholine to aromatic systems.

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- N-Alkylation: To introduce further side chains.
- Acylation/Sulfonylation: To form amides or sulfonamides.

The fixed stereocenter and the methoxymethyl group provide specific steric and electronic properties that can be crucial for precise binding to a biological target, such as an enzyme active site or a receptor pocket.

Safety, Handling, and Storage

Proper handling is essential to ensure laboratory safety.

- Hazards: The compound is classified as harmful if swallowed (H302), causes skin irritation (H315), causes serious eye damage (H318), and may cause respiratory irritation (H335).
- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[6][8]
- Handling: Use in a well-ventilated area or a chemical fume hood.[6] Avoid creating dust or aerosols. Avoid contact with skin, eyes, and clothing.[6][9]
- Storage: Store in a tightly sealed container in a cool, dry place.[6] The hydrochloride salt is hygroscopic; therefore, storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to protect from moisture.[2][6]

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